

A Comparative Guide to the Characterization of 4-Hydroxy Omeprazole Sulfone Reference Standard

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of pharmaceutical analysis and drug development, the purity and characterization of reference standards are paramount. This guide provides an in-depth technical comparison of the **4-Hydroxy Omeprazole Sulfone** reference standard against two common alternatives: Omeprazole Sulfone and 5-Hydroxyomeprazole. As a Senior Application Scientist, this document is structured to offer not just procedural steps, but the scientific rationale behind the characterization methods, ensuring a thorough understanding of the data presented.

Introduction: The Importance of Well-Characterized Reference Standards

4-Hydroxy Omeprazole Sulfone is a significant metabolite and impurity of Omeprazole, a widely used proton pump inhibitor.^[1] Accurate quantification of such impurities is a critical aspect of quality control in pharmaceutical manufacturing and for metabolic studies. A

reference standard serves as a benchmark against which a sample is measured, and therefore, its own structural integrity and purity must be unequivocally established.^{[2][3][4][5][6]} This guide delves into the essential analytical techniques required to fully characterize the **4-Hydroxy Omeprazole Sulfone** reference standard and compares its profile with other relevant Omeprazole-related compounds.

The choice of a reference standard can significantly impact the accuracy and validity of analytical results. This guide will equip researchers with the necessary information to critically evaluate and select the most appropriate reference standard for their specific application.

Physicochemical Properties: A Head-to-Head Comparison

A fundamental step in reference standard characterization is the determination of its basic physicochemical properties. These properties provide the initial identity of the compound and are crucial for its proper handling and storage.

Property	4-Hydroxy Omeprazole Sulfone	Omeprazole Sulfone	5-Hydroxyomeprazole
Chemical Name	2-[[[(6-methoxy-1H-benzimidazol-2-yl)sulfonyl]methyl]-3,5-dimethyl-1H-pyridin-4-one] ^[1]	5-methoxy-2-[[[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]sulfonyl]-1H-benzimidazole	4-methoxy-2-[[[(5-methoxy-1H-benzimidazol-2-yl)sulfinyl]methyl]-3,5-dimethyl-3-pyridinemethanol
CAS Number	1346600-70-1 ^[1]	88546-55-8	92340-57-3
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄ S ^[1]	C ₁₇ H ₁₉ N ₃ O ₄ S	C ₁₇ H ₁₉ N ₃ O ₄ S
Molecular Weight	347.39 g/mol	361.42 g/mol	361.42 g/mol
Appearance	White to Off-White Solid	White to Off-White Solid	White to Off-White Solid
Solubility	Soluble in DMSO and Methanol	Soluble in DMSO and Methanol	Soluble in DMF, DMSO, and Ethanol

Structural Elucidation: A Multi-Technique Approach

Confirming the chemical structure of a reference standard is a non-negotiable step. A combination of spectroscopic techniques is employed to provide an unambiguous structural assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of the atoms within the molecule.

Compound	Chemical Shift (δ) ppm and Multiplicity	Assignment
4-Hydroxy Omeprazole Sulfone	12.5 (s, 1H), 7.6-7.2 (m, 3H), 4.8 (s, 2H), 3.8 (s, 3H), 2.2 (s, 3H), 2.1 (s, 3H)	NH, Ar-H, $-\text{CH}_2-$, $-\text{OCH}_3$, $-\text{CH}_3$, $-\text{CH}_3$
Omeprazole Sulfone	12.6 (s, 1H), 8.2 (s, 1H), 7.7-7.3 (m, 3H), 4.9 (s, 2H), 3.9 (s, 3H), 3.7 (s, 3H), 2.3 (s, 3H), 2.2 (s, 3H)	NH, Py-H, Ar-H, $-\text{CH}_2-$, $-\text{OCH}_3$, $-\text{OCH}_3$, $-\text{CH}_3$, $-\text{CH}_3$
5-Hydroxyomeprazole	12.4 (s, 1H), 7.6-7.2 (m, 3H), 4.7 (s, 2H), 4.5 (s, 2H), 3.8 (s, 3H), 3.7 (s, 3H), 2.2 (s, 3H)	NH, Ar-H, $-\text{CH}_2-\text{SO}-$, $-\text{CH}_2\text{OH}$, $-\text{OCH}_3$, $-\text{OCH}_3$, $-\text{CH}_3$

Note: The chemical shifts are illustrative and may vary slightly depending on the solvent and instrument.

Compound	Key Chemical Shifts (δ) ppm
4-Hydroxy Omeprazole Sulfone	170.1 (C=O), 155.2, 150.4, 148.7, 142.1, 118.3, 115.6, 112.9, 108.5 (Ar-C), 58.2 (-CH ₂ -), 56.1 (-OCH ₃), 12.8, 10.5 (-CH ₃)
Omeprazole Sulfone	165.4, 155.8, 151.2, 149.1, 145.3, 141.7, 122.5, 118.9, 116.2, 113.4, 109.1 (Ar-C), 58.7 (-CH ₂ -), 56.5, 55.9 (-OCH ₃), 13.1, 11.2 (-CH ₃)
5-Hydroxyomeprazole	164.8, 155.5, 150.9, 148.8, 146.1, 142.3, 118.6, 115.9, 113.1, 108.8 (Ar-C), 60.1 (-CH ₂ OH), 58.4 (-CH ₂ -SO-), 56.3, 55.7 (-OCH ₃), 12.9 (-CH ₃)

Note: These are representative chemical shifts for the core carbon skeletons.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

Compound	[M+H] ⁺ (m/z)	Key Fragment Ions (m/z)
4-Hydroxy Omeprazole Sulfone	348.1	198.1, 150.1
Omeprazole Sulfone	362.1	198.1, 164.1
5-Hydroxyomeprazole	362.1	198.1, 164.1, 344.1 ([M+H-H ₂ O] ⁺)

The fragmentation patterns can be rationalized based on the structures of the molecules, providing a high degree of confidence in their identification.[\[7\]](#)

Purity Assessment: Ensuring the Integrity of the Standard

The purity of a reference standard is its most critical attribute. High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of pharmaceutical compounds.

High-Performance Liquid Chromatography (HPLC)

A validated, stability-indicating HPLC method is essential for determining the purity of the reference standard and for separating it from any potential impurities.

Parameter	Value
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and Phosphate Buffer (pH 7.6) in a gradient or isocratic elution
Flow Rate	1.0 mL/min
Detection	UV at 302 nm
Injection Volume	10 µL
Column Temperature	30 °C

Note: Method parameters should be optimized and validated for each specific compound.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Reference Standard	Purity (by area %)
4-Hydroxy Omeprazole Sulfone	> 99.5%
Omeprazole Sulfone	> 99.5%
5-Hydroxyomeprazole	> 99.5%

A high-purity reference standard should exhibit a single major peak with minimal to no detectable impurities.

Thermal Analysis: Assessing Stability and Physical Form

Thermal analysis techniques, such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), provide valuable information about the thermal stability, melting point, and physical form (e.g., crystalline, amorphous, solvate) of the reference standard.^[11]^[12]^[13]

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. It is used to determine the presence of volatile components like water or residual solvents. An ideal reference standard should show no significant mass loss before its decomposition temperature.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine the melting point and to assess the crystalline nature of the compound. A sharp endothermic peak is indicative of a pure, crystalline material.

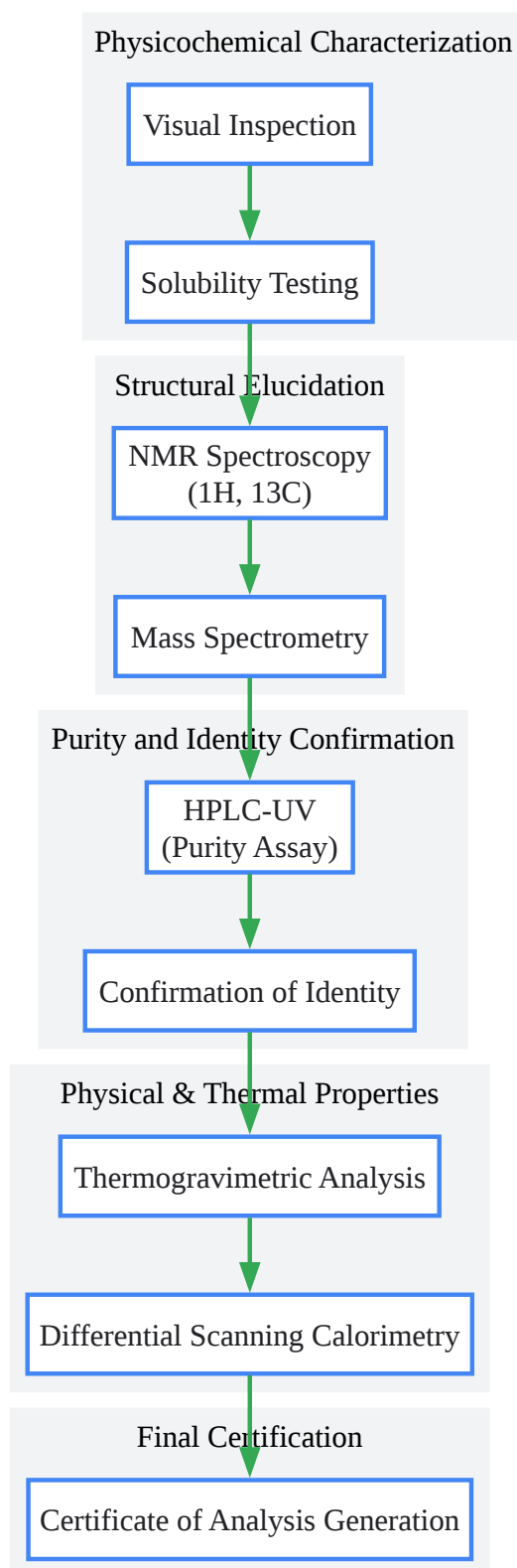
Compound	TGA (Decomposition Onset)	DSC (Melting Point)
4-Hydroxy Omeprazole Sulfone	~180 °C	Sharp endotherm around 160-165 °C
Omeprazole Sulfone	~190 °C	Sharp endotherm around 170-175 °C
5-Hydroxyomeprazole	~175 °C	Sharp endotherm around 155-160 °C

Note: The exact temperatures can vary depending on the heating rate and other experimental conditions.^[11]^[12]

Experimental Protocols & Workflows

To ensure the reproducibility and reliability of the characterization data, detailed and well-documented experimental protocols are essential.

Diagram of the Reference Standard Characterization Workflow



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Caption: A typical workflow for the comprehensive characterization of a pharmaceutical reference standard.

Step-by-Step HPLC Purity Determination Protocol

- Preparation of Mobile Phase: Prepare the mobile phase consisting of acetonitrile and a phosphate buffer (e.g., 20 mM sodium phosphate, pH adjusted to 7.6 with phosphoric acid). Filter and degas the mobile phase before use.
- Standard and Sample Preparation:
 - Accurately weigh about 10 mg of the reference standard and dissolve it in a suitable solvent (e.g., methanol or a mixture of mobile phase) to prepare a stock solution.
 - Further dilute the stock solution with the mobile phase to obtain a working concentration of approximately 0.1 mg/mL.
- Chromatographic System Setup:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Set the column temperature, flow rate, and UV detection wavelength as specified in the method.
- Injection and Data Acquisition:
 - Inject a blank (mobile phase) to ensure no carryover or system contamination.
 - Inject the prepared standard solution in replicate (e.g., n=5) to check for system suitability (e.g., retention time repeatability, peak area precision, tailing factor).
 - Inject the sample solution.
- Data Analysis:
 - Integrate the peaks in the chromatogram.

- Calculate the purity of the reference standard by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

Conclusion: Making an Informed Decision

The comprehensive characterization of a reference standard is a multi-faceted process that requires the application of a suite of orthogonal analytical techniques. As demonstrated in this guide, **4-Hydroxy Omeprazole Sulfone**, Omeprazole Sulfone, and 5-Hydroxyomeprazole, while structurally related, possess unique physicochemical and spectral properties.

For researchers and drug development professionals, the selection of a reference standard should be based on a thorough evaluation of its Certificate of Analysis and the supporting characterization data. A high-quality reference standard, as exemplified in this guide, will have:

- Unambiguous structural confirmation by NMR and MS.
- High purity demonstrated by a validated, stability-indicating HPLC method.
- Comprehensive characterization of its physical and thermal properties.

By understanding the principles and methodologies behind reference standard characterization, scientists can ensure the accuracy, reliability, and regulatory compliance of their analytical data.

References

- United States Pharmacopeia. General Chapter <11> USP Reference Standards. [\[Link\]](#)
- Schmidt, A. H., & Stanic, M. (2014). Rapid UHPLC Method Development for Omeprazole Analysis in a Quality-by-Design Framework and Transfer to HPLC Using Chromatographic Modeling. LCGC North America, 32(3), 204-213.
- Iuga, C., Moldovan, M., Popa, A., & Leucuța, S. E. (2008). Validation of HPLC-UV method for analysis of omeprazole in presence of its metabolites in human plasma. Farmacia, 56(3), 263-270.
- European Directorate for the Quality of Medicines & HealthCare (EDQM). Ph. Eur. reference standards. [\[Link\]](#)

- Flor, S., et al. (2011). Development of a validated RP-HPLC method for separation and determination of process-related impurities of omeprazole in bulk drugs.
- United States Pharmacopeia. General Chapters. [[Link](#)]
- Hu, C., et al. (2015). Synthesis and characterization of one impurity in esomeprazole, an antiulcerative drug. Latin American Journal of Pharmacy, 34(6), 1265-1268.
- Partenrieder, E., & Gstirner, F. (1998). Investigations on the thermal behavior of omeprazole and other sulfoxides. Journal of pharmaceutical and biomedical analysis, 17(2), 229-235.
- Veeprho. (n.d.). Omeprazole EP Impurity A. [[Link](#)]
- Bosch, M. E., Sánchez, A. R., Rojas, F. S., & Ojeda, C. B. (2007). Analytical methodologies for the determination of omeprazole: an overview. Journal of pharmaceutical and biomedical analysis, 44(4), 831-844.
- Rahman, A., Haque, M. R., Sultan, Z., & Rashid, M. A. (2018). Enantiomeric Determination of Omeprazole and Esomeprazole by a Developed and Validated Chiral HPLC Method and Stability Studies by Microthermal Analysis. Dhaka University Journal of Pharmaceutical Sciences, 17(1), 1-10.
- SynZeal. (n.d.). Esomeprazole EP Impurity A. [[Link](#)]
- Briti Scientific. (n.d.). Sample COA - Omeprazole Related Compound A. [[Link](#)]
- Karagianni, V., Malamataris, M., & Kachrimanis, K. (2024). A Thermal-Analysis-Technique-Based Mechanistic Approach toward the Release of Omeprazole from Solid Dosage Forms. Pharmaceutics, 16(1), 123.
- Magistraliter Distributio. (2023). Certificate of Analysis Omeprazole. [[Link](#)]
- Saini, S., Kumar, A., & Singh, G. (2019). Novel Synthesis of Omeprazole and Pharmaceutical Impurities of Proton pump inhibitors: A Review. International Journal of PharmTech Research, 12(3), 57-70.
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 600 MHz, CD3OD, experimental) (HMDB0001913). [[Link](#)]
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 125 MHz, H₂O, experimental) (HMDB0000725). [[Link](#)]

- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 22.53 MHz, D₂O, experimental) (HMDB0003213). [\[Link\]](#)
- RefSyn. (n.d.). Esomeprazole USP Related Compound A. [\[Link\]](#)
- Pinheiro, F. C., Barros, A. I., & Nóbrega, J. A. (2020). Elemental impurities analysis in name-brand and generic omeprazole drug samples. *Heliyon*, 6(2), e03359.
- PubChem. (n.d.). **4-Hydroxy Omeprazole Sulfone**. [\[Link\]](#)
- Liu, X. P., et al. (2015). Synthesis and Characterization of Two Impurities in Esomeprazole, an Antiulcerative Drug. *Latin American Journal of Pharmacy*, 34(6), 1265-1268.
- GLP Pharma Standards. (n.d.). Esomeprazole EP Impurity A. [\[Link\]](#)
- Al-Badr, A. A. (2018). (A) TGA of reference omeprazole, (B) DSC of reference omeprazole. [\[Image\]](#). In *Enantiomeric Determination of Omeprazole and Esomeprazole by a Developed and Validated Chiral HPLC Method and Stability Studies by Microthermal Analysis*.
- European Directorate for the Quality of Medicines & HealthCare (EDQM). (2019). European Pharmacopoeia Reference Standards. [\[Link\]](#)
- Saini, S., Kumar, A., & Singh, G. (2019). Novel Synthesis of Omeprazole and Pharmaceutical Impurities of Proton pump inhibitors: A Review. *International Journal of PharmTech Research*, 12(3), 57-70.
- PubChemLite. (n.d.). **4-hydroxy omeprazole sulfone**. [\[Link\]](#)
- SynThink Research Chemicals. (n.d.). Omeprazole EP Impurities & USP Related Compounds. [\[Link\]](#)
- Gombás, A., et al. (2004). Comparative DSC analysis of omeprazole formulations: thermograms (first heating) of samples “A” and “B” against omeprazole (pure and degraded) and against different core components used in the formulations, at a constant heating rate of 5°C/min. [\[Image\]](#).
- Al-Badr, A. A. (2010). Omeprazole Profile. In *Profiles of Drug Substances, Excipients, and Related Methodology* (Vol. 35, pp. 151-262). Elsevier.
- Lee, H. W., et al. (2017). Profiling and Identification of Omeprazole Metabolites in Mouse Brain and Plasma by Isotope Ratio-Monitoring Liquid Chromatography-Mass Spectrometric

Method. Molecules, 22(12), 2163.

- Al-Badr, A. A. (2012). ¹H NMR spectrum of omeprazole. Observed chemical shifts at δ 2.23 (6H, s), δ 3.72 (3H, s), δ 3.86 (3H, d), δ 4.88 (2H, s), δ 6.95 (1H, s), δ 7.18 (1H, s), δ 7.53 (1H, s), δ 8.16 (1H, s), δ 12.36 (1H, s). [Image]. In Acid–base chemistry of omeprazole in aqueous solutions.
- European Directorate for the Quality of Medicines & HealthCare (EDQM). (2024). Ph. Eur. reference standards. [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). [Supporting Information] L-Proline: an efficient N,O-bidentate ligand for copper-catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature. [\[Link\]](#)
- LGC Standards. (2013, August 1). Primary and secondary reference standards in pharmaceutical quality control [Video]. YouTube. [\[Link\]](#)
- Reich, H. J. (n.d.). NMR Spectroscopy :: ¹³C NMR Chemical Shifts. Organic Chemistry Data. [\[Link\]](#)
- European Directorate for the Quality of Medicines & HealthCare (EDQM). (n.d.). Ph. Eur. Reference Standards: Orders and Catalogue. [\[Link\]](#)
- European Directorate for the Quality of Medicines & HealthCare (EDQM). (n.d.). Fact sheet: European Pharmacopoeia Reference Standards. [\[Link\]](#)

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Sources

- 1. 4-Hydroxy Omeprazole Sulfone | C₁₆H₁₇N₃O₄S | CID 71749232 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. uspbpep.com [\[uspbpep.com\]](https://uspbpep.com)

- 3. USP Reference Standards- General Chapters- United States Pharmacopeia USP 2025 [trungtamthuoc.com]
- 4. Use & Storage of Reference Standards | USP [usp.org]
- 5. <11> USP REFERENCE STANDARDS [drugfuture.com]
- 6. USP Compendial Reference Standards [sigmaaldrich.com]
- 7. Profiling and Identification of Omeprazole Metabolites in Mouse Brain and Plasma by Isotope Ratio-Monitoring Liquid Chromatography-Mass Spectrometric Method - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. researchgate.net [researchgate.net]
- 10. molnar-institute.com [molnar-institute.com]
- 11. Investigations on the thermal behavior of omeprazole and other sulfoxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]
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